

What is the structure of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Dimethoxy-2-(phenoxycarbonyl)aminopyrimidine

Cat. No.: B1337488

[Get Quote](#)

An In-depth Technical Guide to Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate, a key intermediate in the agrochemical industry.

Chemical Structure and Identification

Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate is a chemical compound with the IUPAC name phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate.^{[1][2]} Its structure consists of a phenyl group linked to a carbamate functional group, which in turn is attached to a 4,6-dimethoxypyrimidine ring.

The core of the molecule is a pyrimidine ring, a six-membered heterocyclic aromatic ring containing two nitrogen atoms. This ring is substituted at the 2-position with a carbamate group and at the 4- and 6-positions with methoxy groups (-OCH₃). The carbamate group (-NHCOO-) links the pyrimidine ring to a phenyl group (-C₆H₅).

Synonyms:

- Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate^[1]

- Carbamic acid, N-(4,6-dimethoxy-2-pyrimidinyl)-, phenyl ester[2][3]
- **4,6-Dimethoxy-2-(phenoxycarbonyl)aminopyrimidine**[3]
- 2-((phenoxycarbonyl)amino)-4,6-dimethoxypyrimidine[2][4]

Physicochemical Properties

A summary of the key physicochemical properties of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₃ N ₃ O ₄	[1][2][3][4][5]
Molecular Weight	275.26 g/mol	[1][2][3][5]
CAS Number	89392-03-0	[1][2][3][4][5]
Appearance	Crystalline powder / solid	[1][2][3]
Melting Point	118.0 to 122.0 °C	[3]
Boiling Point	Approximately 250°C at 101,325 Pa	[3]
Water Solubility	61 mg/L at 20°C	[3]
LogP	2.1 at 25°C	[3]
Purity	97%	[1][6]

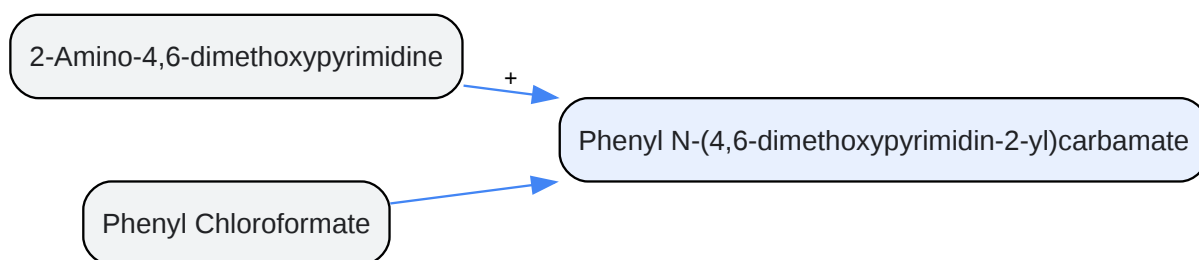
Synthesis

The primary method for the synthesis of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate involves the reaction of 2-Amino-4,6-dimethoxypyrimidine with phenyl chloroformate.[3][7] This reaction is typically conducted in an inert solvent.[7]

Experimental Protocol:

A general procedure for the synthesis is as follows:

- 2-Amino-4,6-dimethoxypyrimidine is dissolved in a suitable inert solvent, such as 1,4-dioxane.[7]
- An acid receptor, for example, N,N-dimethylaniline, is added to the mixture.[7]
- Phenyl chloroformate is then added to the reaction mixture, typically in a stoichiometric or slight excess amount.[7]
- The reaction is carried out at a controlled temperature, for instance, between 20°C and 30°C.[7]
- After the reaction is complete, the product, Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate, can be isolated and purified.



[Click to download full resolution via product page](#)

Synthesis of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate.

Applications

Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate is a crucial intermediate in the agricultural chemical industry.[3] Its primary application is in the synthesis of sulfonylurea herbicides.[3][8] These herbicides are known for their high efficacy in controlling a wide range of weeds at low application rates, while exhibiting good crop selectivity.[3] The compound also has applications in biochemical research, including studies on enzyme inhibition and receptor binding.[8]

Safety Information

Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate is associated with certain hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as follows:

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][6]
- Signal Word: Warning[1][6]
- Pictograms: GHS07 (Exclamation mark)[1][6]

Appropriate personal protective equipment should be used when handling this compound, and it should be stored in a dry, well-ventilated area.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate | 89392-03-0 [sigmaaldrich.com]
- 2. Carbamic acid, N-(4,6-dimethoxy-2-pyrimidinyl)-, phenyl ester | C13H13N3O4 | CID 10945667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate | CAS 89392-03-0 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. manchesterorganics.com [manchesterorganics.com]
- 6. Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate | 89392-03-0 [sigmaaldrich.com]
- 7. CA2215202A1 - Preparation of 4,6-dimethoxy-2-((phenoxy-carbonyl)amino)-pyrimidine - Google Patents [patents.google.com]
- 8. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [What is the structure of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337488#what-is-the-structure-of-phenyl-n-4-6-dimethoxypyrimidin-2-yl-carbamate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com